refining Tun-AI algorithms for different tuna species

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Tuna AI*
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Tun-AI Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing Tun-AI algorithms for refining the identification and biomass estimation of different tuna species.

Troubleshooting Guide

This guide addresses specific issues that may arise during your experiments with Tun-AI.

Question: Why is the Tun-AI model performing poorly in distinguishing between bigeye and yellowfin tuna?

Answer:

This is a known challenge in acoustic species identification. The primary reason lies in the similar acoustic properties of bigeye and yellowfin tuna. Both species possess a swim bladder, which is the primary source of acoustic backscatter. This results in overlapping acoustic signatures, making differentiation difficult with single-frequency echosounders.

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- Troubleshooting Steps:
  - Utilize multi-frequency echosounder data: Scientific studies have shown that analyzing data from multiple frequencies (e.g., 38, 120, and 200 kHz) can improve discrimination.[1][2][3] Bigeye tuna tend to show a stronger response at lower frequencies, while yellowfin tuna exhibit a more uniform response across different frequencies.[3]
  - Incorporate oceanographic data: The Tun-AI model's accuracy is enhanced by integrating oceanographic data such as sea surface temperature, chlorophyll-a concentration, and sea surface height.[4][5] Ensure these data streams are correctly calibrated and synchronized with your acoustic data.
  - Refine the model with regional data: The performance of acoustic buoys and, consequently, the Tun-AI model can vary across different oceans and fishing zones. Training the model with region-specific, ground-truthed catch data can significantly improve its accuracy.

Question: The biomass estimation from the Tun-AI model is consistently underestimating the actual catch. What could be the cause?

Answer:

Underestimation of biomass can stem from several factors related to both the data collection and the model itself.

- Troubleshooting Steps:
  - Verify Echosounder Calibration: Ensure the echosounder buoys are properly calibrated. Incorrect calibration can lead to inaccurate backscatter measurements and, consequently, flawed biomass estimations.
  - Check Data Preprocessing: The Tun-AI model relies on a 3-day window of echosounder data to capture the daily spatio-temporal patterns of tuna schools.[6][7] Verify that your data preprocessing pipeline correctly aggregates this temporal data.
  - Account for Species Composition: The target strength (TS) of tuna varies by species. Skipjack, lacking a swim bladder, has a lower TS than bigeye and yellowfin. If your model

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is assuming a single species, but the aggregation is mixed, it can lead to inaccurate biomass estimates.

- Review the Training Data: The Tun-AI model was trained on over 5,000 set events.[7] If your experimental conditions or target populations differ significantly from the training dataset, the model's performance may be affected. Consider retraining the model with your own catch data for improved accuracy.

Question: My model is showing a high rate of false positives, identifying tuna aggregations where there are none. How can I address this?

Answer:

False positives can be triggered by the presence of other marine organisms or by environmental noise.

- Troubleshooting Steps:
  - Noise Filtering: Implement advanced noise reduction algorithms in your data processing workflow to filter out background noise from sources like other vessels or marine life.
  - Incorporate Behavioral Patterns: Tun-AI leverages the characteristic daily vertical migration of tuna to distinguish them from other species.[5] Ensure your model is effectively capturing these diurnal patterns.
  - Cross-validation with Visual Data: When possible, cross-validate your acoustic data with underwater camera footage to confirm the presence and composition of species under the Fish Aggregating Devices (FADs).

Frequently Asked Questions (FAQs)

Q1: What is the core principle behind Tun-AI's ability to differentiate tuna species?

A1: The primary mechanism for acoustic discrimination is the difference in anatomical features among tuna species. Skipjack tuna lack a swim bladder, while bigeye and yellowfin tuna possess one. The swim bladder is responsible for 90-95% of the acoustic backscatter.[8] This anatomical difference results in distinct acoustic signatures, particularly at different frequencies.

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Skipjack tuna show a stronger acoustic response at higher frequencies, whereas bigeye and yellowfin reflect more sound at lower frequencies.[2]

Q2: What is the reported accuracy of the Tun-AI model?

A2: The Tun-AI model has demonstrated high accuracy in its predictions. For the binary classification task of determining whether tuna biomass is above or below a 10-ton threshold, it achieves an F1-score of 0.925, which corresponds to an accuracy of over 92%.[9] When performing direct regression to estimate the specific biomass in tons, the model has an average relative error of 28%.[9]

Q3: What are the key input data required for the Tun-AI algorithm?

A3: Tun-AI integrates three main types of data:

- Echosounder Data: Acoustic backscatter data collected from buoys attached to drifting Fish Aggregating Devices (dFADs).[4][6]
- Oceanographic Data: Information on environmental conditions such as sea surface temperature, chlorophyll levels, and ocean currents.[4][5]
- FAD Logbook Data: Catch data from fishing vessels, which is used as the "ground truth" for training and validating the model.[6][7]

Q4: Can Tun-AI be applied to other fish species?

A4: The current iteration of Tun-AI is specifically developed for tropical tuna species that aggregate around FADs and exhibit characteristic daily migration patterns.[5] To apply a similar AI approach to other species, it would be necessary to first characterize their relationship with floating objects, their acoustic properties, and their specific behavioral patterns. The model would then need to be retrained using catch data for the new target species.[5]

Quantitative Data Summary

The following tables provide a summary of key quantitative data relevant to the application of Tun-AI.

Table 1: Tun-AI Model Performance

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Task	Metric	Value
Binary Classification (>10t)	F1-Score	0.925
Binary Classification (>10t)	Accuracy	>92%[9]
Regression (Biomass in tons)	Mean Absolute Error	21.6 t
Regression (Biomass in tons)	Symmetric Mean Absolute Percentage Error	29.5%

Table 2: Acoustic Target Strength (TS) of Tuna Species at Different Frequencies

Species	Frequency	Mean Target Strength (b20 in dB)	Reference
Yellowfin Tuna	38 kHz	-72.4 ± 9	[1]
70 kHz	-73.2 ± 8	[1]	
120 kHz	-72.3 ± 8	[1]	
200 kHz	-72.3 ± 9	[1]	
Bigeye Tuna	38 kHz	-65	[2]
120 kHz	-66	[2]	
200 kHz	-72	[2]	
Skipjack Tuna	70 kHz	-50.77	[2]
120 kHz	-52.29	[2]	

Experimental Protocols

Protocol 1: Deployment of Echosounder Buoys for Data Collection

- Buoy Selection: Utilize satellite-linked echosounder buoys equipped with multi-frequency transducers (e.g., 38, 120, and 200 kHz).

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- Deployment on dFADs: Attach the buoys securely to drifting Fish Aggregating Devices (dFADs).
- Data Transmission: Configure the buoys to transmit data packets at regular intervals (e.g., hourly). These packets should include:
  - GPS coordinates of the dFAD.
  - Timestamp of the data recording.
  - Acoustic backscatter data for each frequency, typically aggregated into depth layers (e.g., every 5 meters).
- Data Logging: Establish a robust data receiving and storage system to log the continuous stream of data from the deployed buoys.

Protocol 2: Data Processing and Analysis Workflow

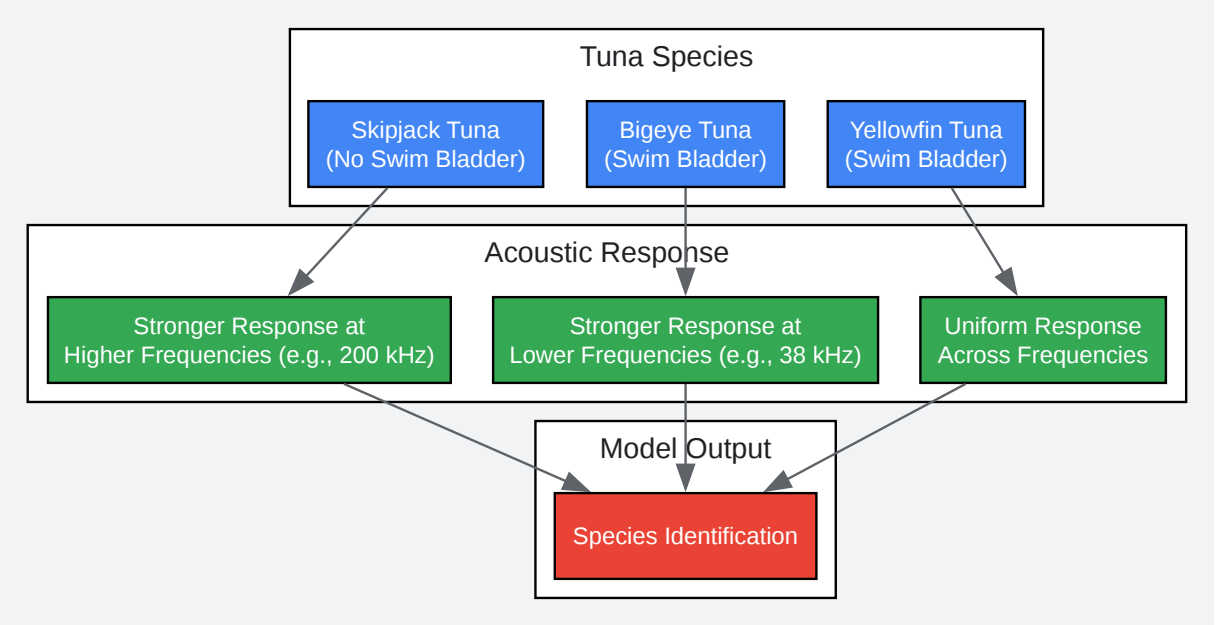
- Data Merging: Combine the echosounder buoy data with corresponding oceanographic data (from sources like CMEMS) and FAD logbook data based on timestamp and GPS coordinates.
- Data Preprocessing:
  - Temporal Aggregation: For each event (e.g., a fishing set), create a 72-hour window of echosounder data preceding the event.[6]
  - Feature Engineering: Extract relevant features from the raw data, such as the mean and standard deviation of backscatter at different depths and times of day.
  - Noise Reduction: Apply appropriate filters to remove ambient noise from the acoustic data.
- Model Training and Validation:
  - Data Splitting: Divide the merged dataset into training and testing sets.
  - Model Selection: Choose an appropriate machine learning model (e.g., Gradient Boosting is mentioned as a high-performing model for Tun-AI).

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- Training: Train the model on the training dataset, using the catch data from the FAD logbooks as the ground truth for biomass and species composition.
- Validation: Evaluate the model's performance on the testing dataset using metrics such as F1-score for classification and Mean Absolute Error for regression.

- Biomass Estimation: Apply the trained model to new, unseen echosounder and oceanographic data to predict tuna biomass and species composition.

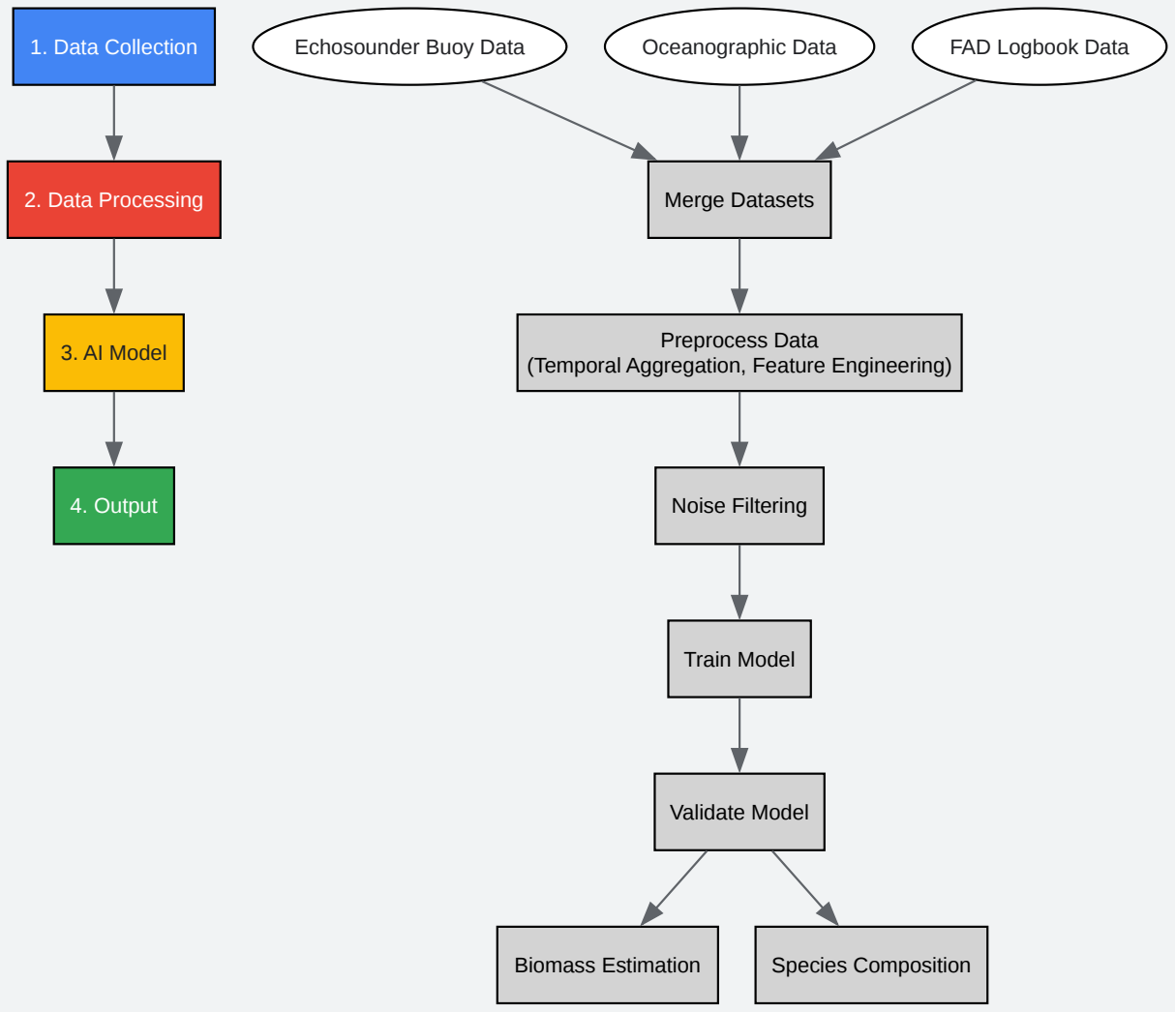
Visualizations



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Caption: Acoustic discrimination of tuna species based on swim bladder presence.

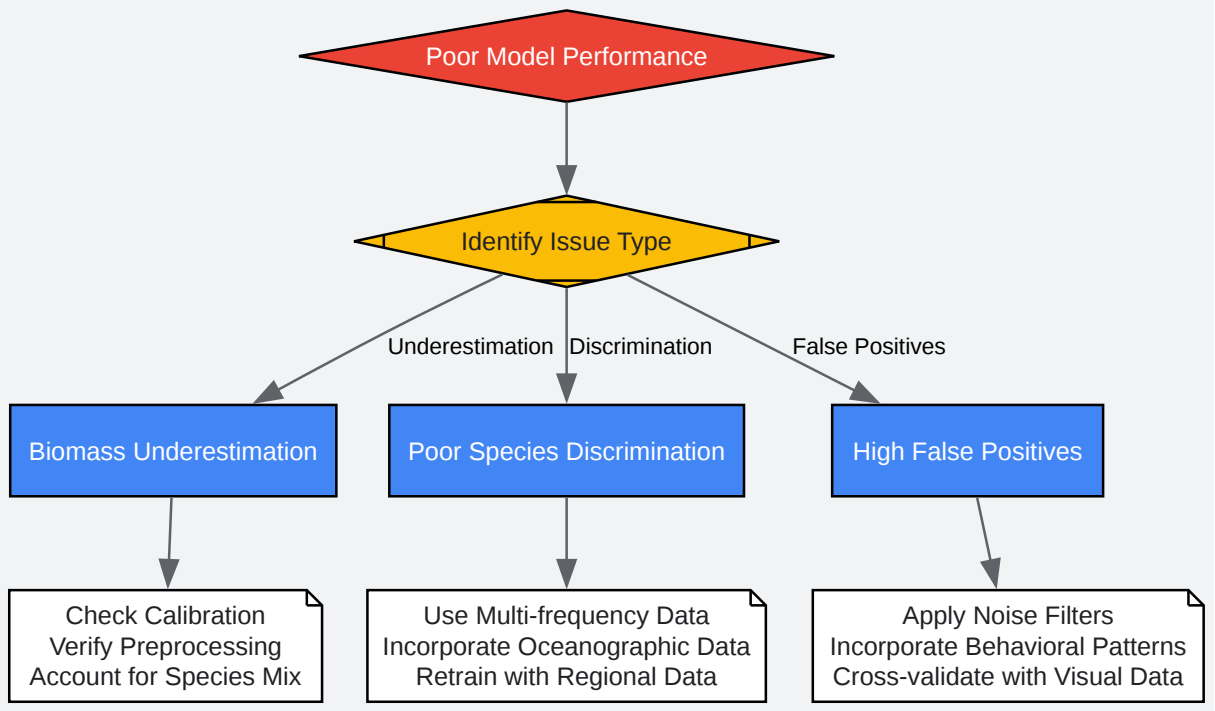
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Caption: Experimental workflow for Tun-AI data processing and analysis.

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Caption: Logical troubleshooting flowchart for common Tun-AI issues.

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- To cite this document: BenchChem. [refining Tun-AI algorithms for different tuna species]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682044/docs#refining-tun-ai-algorithms-for-different-tuna-species]

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